

Spectroscopic Analysis of Methyl 2-bromopropanoate-d4: A Technical Guide

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Compound of Interest

Compound Name: Methyl 2-bromopropanoate-d4

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This technical guide provides a detailed overview of the expected spectroscopic data for **Methyl 2-bromopropanoate-d4**, a deuterated isotopologue of Methyl 2-bromopropanoate. Due to the limited availability of specific experimental data for the deuterated compound in public databases, this document presents the available spectroscopic data for the non-deuterated (protio) analogue, Methyl 2-bromopropanoate. This is followed by a thorough explanation of the anticipated spectral changes resulting from deuterium substitution. The guide also includes generalized experimental protocols for Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) analysis of deuterated compounds.

Spectroscopic Data

While specific spectral data for **Methyl 2-bromopropanoate-d4** is not readily available in the searched databases, the data for its non-deuterated counterpart, Methyl 2-bromopropanoate, serves as a crucial reference.

The following tables summarize the ^1H and ^{13}C NMR spectral data for Methyl 2-bromopropanoate.

Table 1: ^1H NMR Data for Methyl 2-bromopropanoate[1]

Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
CHBr	4.401	Quartet	6.95
OCH ₃	3.788	Singlet	-
CH ₃	1.831	Doublet	6.95

Solvent: CDCl_3 , Frequency: 300 MHz[1]

Table 2: ^{13}C NMR Data for Methyl 2-bromopropanoate

Assignment	Chemical Shift (δ , ppm)
C=O	~170
OCH ₃	~53
CHBr	~37
CH ₃	~21

Note: Precise ^{13}C NMR chemical shifts for Methyl 2-bromopropanoate were not explicitly found in the search results. The values provided are typical for similar structures.

For "**Methyl 2-bromopropanoate-d₄**," it is presumed that the four hydrogen atoms on the propanoate methyl and methine groups are replaced by deuterium (D). The IUPAC name would be methyl 2-bromo-2,3,3,3-tetradeuteriopropionate.

- ^1H NMR Spectrum: The signals corresponding to the CHBr proton and the CH₃ protons would be absent or significantly reduced to very small residual peaks, depending on the isotopic purity. The only remaining signal would be the singlet for the OCH₃ group at approximately 3.79 ppm.
- ^{13}C NMR Spectrum: The signals for the deuterated carbons (CD and CD₃) would still be present but may be broader and show a small upfield isotope shift. The coupling between

carbon and deuterium (C-D) would result in multiplets in a proton-decoupled ^{13}C NMR spectrum, but these are often not resolved due to the lower gyromagnetic ratio of deuterium.

- ^2H (Deuterium) NMR Spectrum: A deuterium NMR experiment would show signals at the chemical shifts corresponding to the positions of deuterium substitution.

The mass spectrum of Methyl 2-bromopropanoate is characterized by the presence of two molecular ion peaks of nearly equal intensity due to the natural isotopic abundance of bromine (^{79}Br and ^{81}Br).

Table 3: Key Mass Spectrometry Fragments for Methyl 2-bromopropanoate[2]

m/z	Ion	Notes
166/168	$[\text{CH}_3\text{CHBrCOOCH}_3]^+$	Molecular ion (M^+)
107/109	$[\text{CH}_3\text{CHBrCO}]^+$	Loss of OCH_3
87	$[\text{CH}_3\text{CHCOOCH}_3]^+$	Loss of Br
59	$[\text{COOCH}_3]^+$	

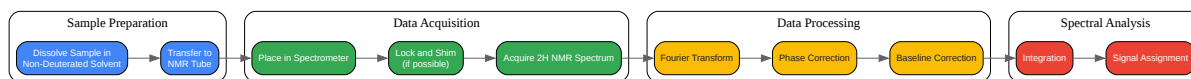
The molecular weight of **Methyl 2-bromopropanoate-d4** would be 4 atomic mass units higher than the non-deuterated compound.

- Molecular Ion: The molecular ion peaks would be observed at m/z 170 and 172.
- Fragmentation Pattern: The fragmentation pattern would be similar, but the fragments containing the deuterated alkyl chain would have a corresponding mass shift. For example, the loss of the OCH_3 group would result in fragments at m/z 111 and 113.

Experimental Protocols

The following are generalized protocols for acquiring NMR and MS data for deuterated compounds.

A common method for analyzing highly deuterated compounds is through Deuterium (^2H) NMR.



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Caption: General workflow for acquiring a ^2H NMR spectrum.

- Sample Preparation: Dissolve an accurately weighed sample of **Methyl 2-bromopropanoate-d4** in a high-purity, non-deuterated solvent (e.g., CHCl_3). Transfer the solution to a clean and dry NMR tube.
- Instrument Setup: The NMR spectrometer is configured for ^2H observation. This may involve using a specific probe or tuning the existing probe to the deuterium frequency.
- Data Acquisition: Since a deuterated solvent is not used, the field frequency lock may be turned off. Shimming is performed on the proton signal of the solvent or by observing the FID. The ^2H NMR spectrum is then acquired. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio, as the deuterium nucleus has a lower sensitivity than protons.
- Data Processing and Analysis: The acquired free induction decay (FID) is processed using Fourier transformation, followed by phasing and baseline correction. The chemical shifts of the resulting peaks are then referenced and analyzed.

Electron Ionization (EI) is a common technique for the mass analysis of small, volatile molecules like **Methyl 2-bromopropanoate-d4**.



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Caption: General workflow for GC-MS analysis with Electron Ionization.

- **Sample Introduction:** The sample is introduced into the mass spectrometer, typically via a gas chromatograph (GC-MS) for separation from any impurities, or through a direct insertion probe.
- **Ionization:** In the ion source, the vaporized molecules are bombarded with a high-energy electron beam (typically 70 eV). This causes the molecules to ionize and fragment.
- **Mass Analysis:** The resulting positively charged ions are accelerated and passed through a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .
- **Data Analysis:** The resulting mass spectrum is analyzed to identify the molecular ion and the various fragment ions, providing information about the molecular weight and structure of the compound.

Conclusion

While direct spectroscopic data for **Methyl 2-bromopropanoate-d4** is scarce, a comprehensive understanding of its expected NMR and MS spectra can be derived from the data of its non-deuterated analog. The provided experimental protocols offer a general framework for researchers to acquire and interpret the spectroscopic data for this and other deuterated compounds. The distinct spectral characteristics of deuterated molecules make them invaluable tools in various scientific disciplines, including mechanistic studies, metabolic tracing, and as internal standards in quantitative analyses.

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References

- [1. Methyl 2-bromopropionate\(5445-17-0\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [2. Methyl 2-bromopropionate | C4H7BrO2 | CID 95576 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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